

# A Comprehensive Technical Guide to the Solubility of 3-Diethylaminophenol in Organic Solvents

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## Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

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This technical guide provides a detailed overview of the solubility of **3-diethylaminophenol** in various organic solvents. Due to a notable lack of specific quantitative solubility data in publicly accessible literature, this document focuses on collating available qualitative information, presenting quantitative data for structurally similar compounds to provide context, and detailing the experimental protocols for determining solubility.

## Core Overview of 3-Diethylaminophenol

**3-Diethylaminophenol** is an aromatic organic compound with the chemical formula  $(C_2H_5)_2NC_6H_4OH$ . It presents as a solid, with colors ranging from gray-brown to rose or red flakes or granules.[1][2] This compound is a crucial intermediate in the synthesis of various dyes, particularly fluorescent dyes like rhodamines, and finds application in the pharmaceutical and agrochemical industries.[2][3] Understanding its solubility is critical for optimizing reaction conditions, purification processes, and formulation development.

## Qualitative and Quantitative Solubility Data

While specific quantitative solubility data for **3-diethylaminophenol** in a range of organic solvents is not readily available in scientific literature, several sources provide qualitative

descriptions. One source states a general solubility of 4.087 g/L in "organic solvents" at 20°C, though the specific solvents are not detailed.[\[1\]](#)[\[3\]](#)

Table 1: Qualitative Solubility of **3-Diethylaminophenol**

Solvent Class	Solubility Description	Reference
Alcohols	Soluble	<a href="#">[4]</a> <a href="#">[5]</a>
Ethers	Soluble	<a href="#">[4]</a> <a href="#">[5]</a>
Ketones	Soluble	<a href="#">[4]</a>
Esters	Soluble	<a href="#">[4]</a>
Aromatic Hydrocarbons	Soluble	<a href="#">[4]</a> <a href="#">[5]</a>
Carbon Disulfide	Soluble	<a href="#">[4]</a> <a href="#">[5]</a>
Petroleum Hydrocarbons (Ligroin)	Insoluble / Slightly Soluble	<a href="#">[4]</a> <a href="#">[5]</a>
Water	<0.1 g/100 mL at 20.5 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>

To provide a more quantitative perspective, the following table summarizes the solubility of structurally related aminophenols. This data can offer an approximation of the behavior of **3-diethylaminophenol**, although direct experimental verification is necessary.

Table 2: Quantitative Solubility of Structurally Similar Aminophenols

Compound	Solvent	Solubility ( g/100 mL)	Reference
4-Aminophenol	Water	~1	<a href="#">[7]</a>
Ethanol	Slightly Soluble	<a href="#">[8]</a>	
Diethyl Ether	Slightly Soluble	<a href="#">[8]</a>	
Acetone	Soluble	<a href="#">[8]</a>	
Ethyl Acetate	Soluble	<a href="#">[8]</a>	
Toluene	Slightly Soluble	<a href="#">[8]</a>	
Chloroform	Negligible	<a href="#">[8]</a>	
Dimethylsulfoxide	Very Soluble	<a href="#">[8]</a>	
2-Aminophenol	Water	Moderately Soluble	<a href="#">[9]</a>
Ethanol	Soluble	<a href="#">[9]</a>	
Methanol	Soluble	<a href="#">[9]</a>	
3-Aminophenol	Water (cold)	Soluble	<a href="#">[10]</a>
Water (hot)	Very Soluble	<a href="#">[10]</a>	
Ethanol	Very Soluble	<a href="#">[10]</a>	
Diethyl Ether	Soluble	<a href="#">[10]</a>	
Acetone	Very Soluble	<a href="#">[10]</a>	
Ethyl Acetate	Very Soluble	<a href="#">[10]</a>	
Toluene	Slightly Soluble	<a href="#">[10]</a>	
Chloroform	Slightly Soluble	<a href="#">[10]</a>	
Benzene	Slightly Soluble	<a href="#">[10]</a>	

## Experimental Protocols for Solubility Determination

Standard methodologies for determining the solubility of a solid organic compound like **3-diethylaminophenol** in an organic solvent include the gravimetric method and spectroscopic analysis.

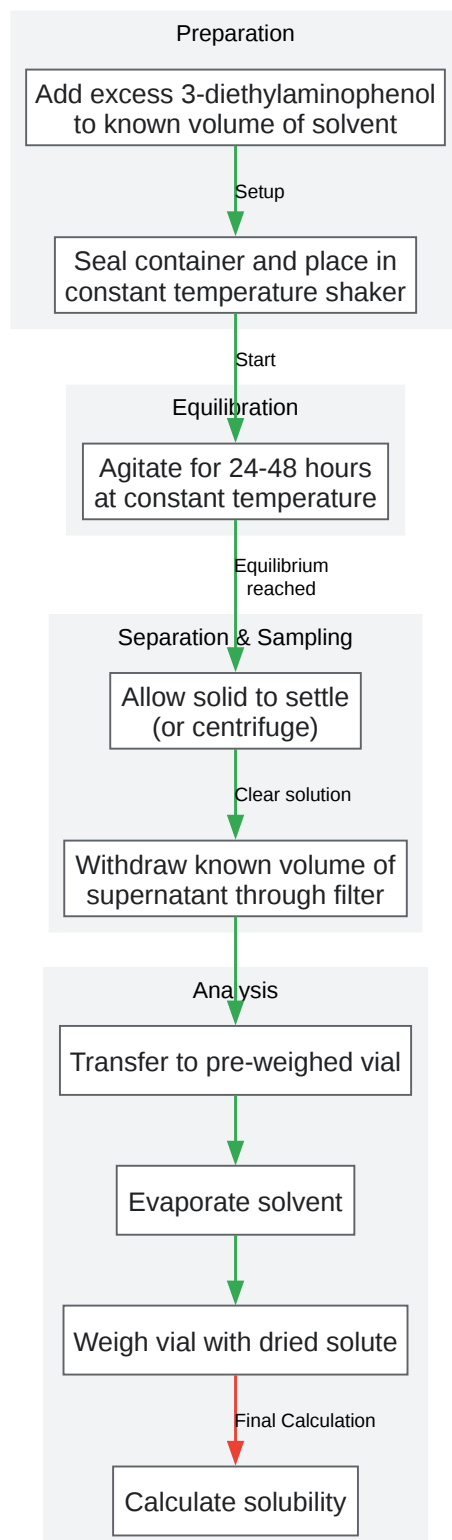
## Gravimetric Method (Shake-Flask)

This is a classical and highly accurate method for determining equilibrium solubility.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **3-diethylaminophenol** is added to a known volume of the desired organic solvent in a sealed flask or vial.
- **Equilibration:** The mixture is agitated (e.g., using a shaker or magnetic stirrer) at a constant, controlled temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Sampling and Analysis:** A known volume of the clear, saturated supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid temperature-induced precipitation. The syringe should be fitted with a filter (e.g., 0.45  $\mu\text{m}$  PTFE) to remove any remaining solid particles.
- **Solvent Evaporation:** The collected sample is transferred to a pre-weighed container. The solvent is then carefully evaporated under a stream of inert gas or in a vacuum oven at a temperature that does not cause decomposition of the solute.
- **Quantification:** The container with the dried solute is weighed again. The difference in weight corresponds to the mass of **3-diethylaminophenol** that was dissolved in the known volume of the solvent. Solubility is then calculated and expressed in units such as g/100 mL or mol/L.

## Gravimetric Solubility Determination Workflow



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Caption: Workflow for Gravimetric Solubility Determination.

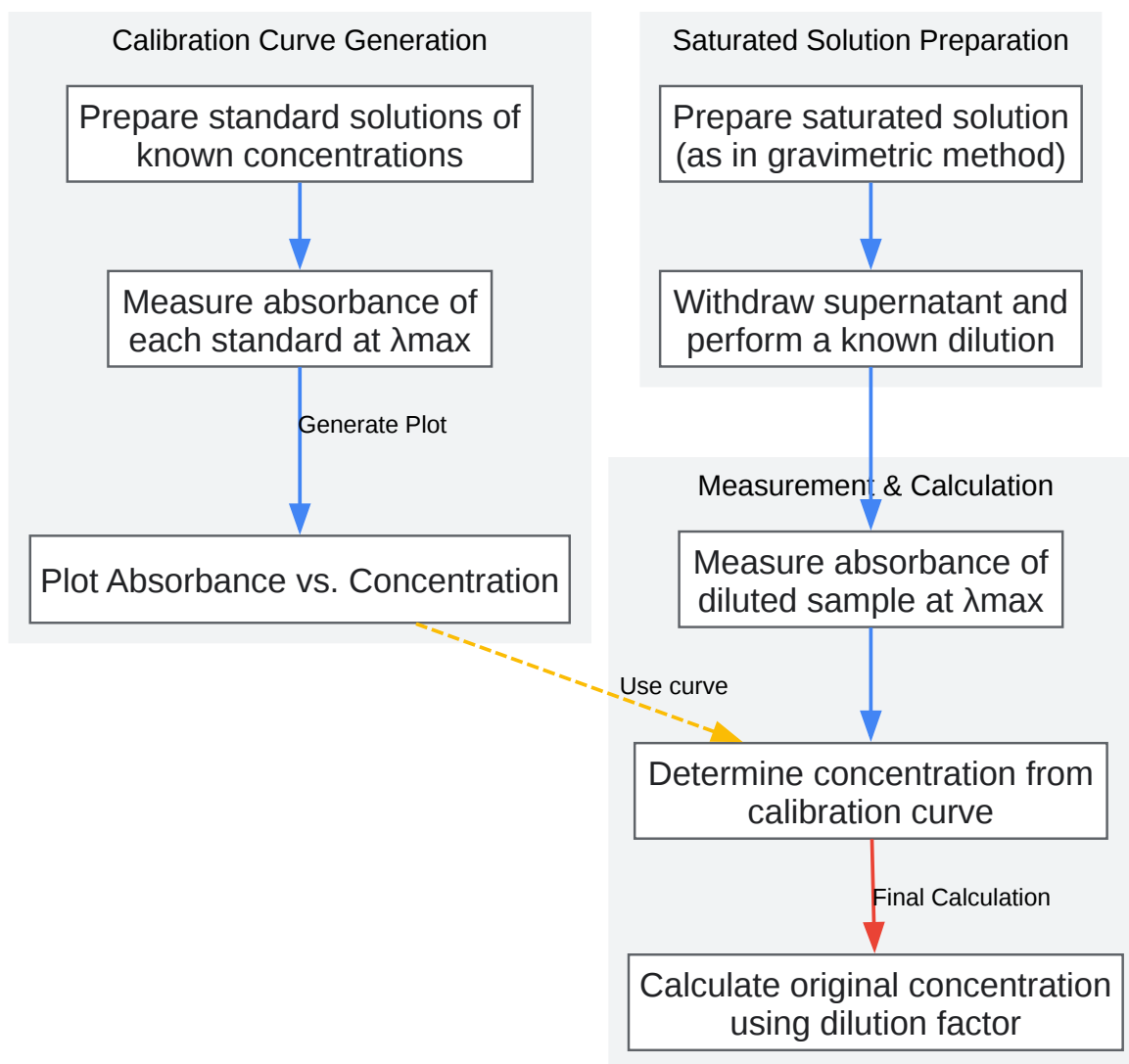
## UV-Visible Spectrophotometry

This method is suitable for compounds that have a chromophore and absorb light in the UV-Visible range. It is often faster than the gravimetric method.

Methodology:

- **Preparation of Standard Solutions:** A series of standard solutions of **3-diethylaminophenol** of known concentrations are prepared in the solvent of interest.
- **Calibration Curve:** The absorbance of each standard solution is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). A calibration curve is constructed by plotting absorbance versus concentration. This plot should be linear and follow the Beer-Lambert law.
- **Preparation of Saturated Solution:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).
- **Sampling and Dilution:** After equilibration and phase separation, a small, known volume of the saturated supernatant is withdrawn and diluted with a known volume of the pure solvent to bring its concentration within the linear range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted sample is measured at the same  $\lambda_{\text{max}}$ .
- **Quantification:** The concentration of the diluted sample is determined from the calibration curve. The original concentration of the saturated solution is then calculated by taking the dilution factor into account.

## UV-Vis Spectrophotometry Solubility Workflow

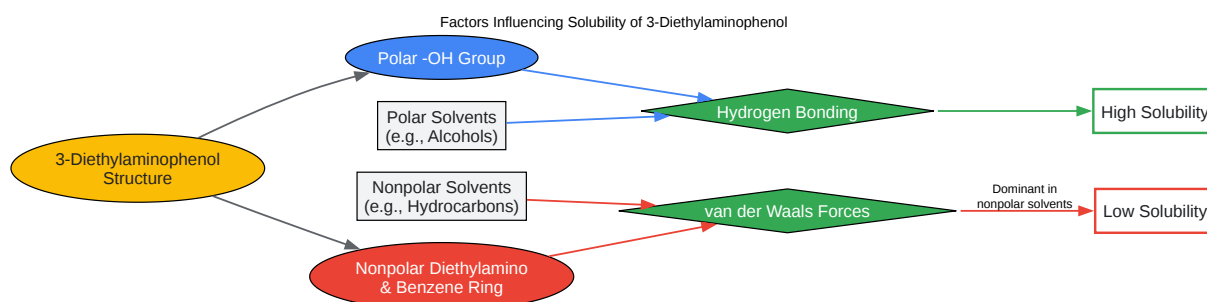


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Caption: Workflow for UV-Vis Spectrophotometry Solubility.

## Logical Relationships in Solubility

The solubility of **3-diethylaminophenol** is governed by the principle of "like dissolves like." The presence of both a polar hydroxyl (-OH) group and a relatively nonpolar diethylamino group and benzene ring gives the molecule a mixed character.



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Caption: Intermolecular forces governing solubility.

This structural duality explains its broad solubility in polar organic solvents capable of hydrogen bonding (via the -OH group) and its miscibility with aromatic hydrocarbons due to London dispersion forces. Conversely, its insolubility in very nonpolar aliphatic solvents like ligroin is due to the inability of these solvents to effectively solvate the polar hydroxyl group.

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## References

- 1. Cas 91-68-9, 3-Diethylaminophenol | lookchem [lookchem.com]
- 2. 3-DIETHYLAMINOPHENOL | High Purity Reagent | RUO [benchchem.com]
- 3. 3-Diethylaminophenol | 91-68-9 [chemicalbook.com]
- 4. chembk.com [chembk.com]



- 5. 3-Diethylaminophenol, 99% | Fisher Scientific [fishersci.ca]
- 6. 3-(diethylamino)phenol | CAS#:91-68-9 | Chemsrce [chemsrc.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. 4-Aminophenol - Wikipedia [en.wikipedia.org]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. chemcess.com [chemcess.com]
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